

Navigating the Safe Disposal of BRL-37344: A Procedural Guide

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Compound of Interest

Compound Name: BRL-37344

CAS No.: 90730-96-4

Cat. No.: B12377262

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information, including operational and disposal plans for **BRL-37344**, a selective β_3 adrenoceptor agonist. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **BRL-37344** is the first step in safe handling and disposal. The following table summarizes key quantitative data for **BRL-37344** and its sodium salt hydrate form.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₂ ClNO ₄	[1]
Molar Mass	363.84 g/mol	[1]
Molecular Formula (Sodium Salt)	C ₁₉ H ₂₁ ClNaO ₄	[2]
Molecular Weight (Sodium Salt)	385.82 g/mol	[2]
Purity	≥98% (HPLC)	[2]
Appearance	White to off-white solid	[3]
Solubility	Water: Soluble to 100 mM[2] DMSO: 5 mg/mL (with ultrasonic and warming)[3], 18 mg/mL (warmed) PBS (pH 7.2): 10 mg/mL[4]	
Storage	Store at room temperature[2]. Hygroscopic; store desiccated. For stock solutions: -80°C for 6 months; -20°C for 1 month (sealed from moisture)[3][5].	
Storage Class	11 - Combustible Solids	
CAS Number	114333-71-0	[1]
CAS Number (Sodium Salt)	127299-93-8	[2]

Procedural Guidance for Disposal

While specific institutional guidelines should always be followed, the following step-by-step procedure outlines the best practices for the disposal of **BRL-37344** based on available safety data.

1. Personal Protective Equipment (PPE): Before handling **BRL-37344** for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:

- Eyeshields or safety glasses
- Chemical-resistant gloves
- A type N95 (US) or equivalent dust respirator
- Protective clothing to prevent skin contact[6]

2. Waste Collection:

- Solid Waste: Collect unadulterated **BRL-37344** powder and any contaminated disposable materials (e.g., weigh boats, contaminated paper towels) in a clearly labeled, sealed container suitable for chemical waste. Avoid generating dust during this process.[6]
- Liquid Waste: Solutions of **BRL-37344** should be collected in a designated, sealed, and clearly labeled container for hazardous chemical waste. Do not mix with incompatible materials.[6]

3. Spill Management: In the event of a spill, follow these procedures:

- Minor Spills:
 - Wear appropriate PPE.
 - Use dry clean-up procedures to avoid generating dust.[6]
 - Dampen the spilled material with water to prevent it from becoming airborne before sweeping.[6]
 - Carefully sweep or vacuum the material. If using a vacuum, it must be fitted with a HEPA filter.[6]
 - Place the collected material into a suitable, labeled container for disposal.[6]
- Major Spills:
 - Evacuate the area and alert emergency responders.[6]

- Provide the location and nature of the hazard.[6]

4. Final Disposal:

- All containers of **BRL-37344** waste must be securely sealed and clearly labeled as hazardous chemical waste.
- Dispose of the waste through your institution's designated hazardous waste disposal program, following all local, state, and federal regulations.
- Always wash your hands thoroughly with soap and water after handling the compound.[6]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BRL-37344**.



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